Application Notes and Protocols for Microdialysis Experiments Involving Cyprodime Hydrochloride

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Compound of Interest	
Compound Name:	*Cyprodime hydrochloride*
CAS No.:	*2387505-50-0*
Cat. No.:	*B12417126*

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Introduction

Cyprodime hydrochloride is a potent and selective μ-opioid receptor antagonist.[1][2] It is a valuable pharmacological tool for investigating the role of the μ-opioid system in various physiological and pathological processes. Microdialysis is a widely used in vivo sampling technique that allows for the continuous measurement of endogenous substances and the local administration of pharmacological agents in the extracellular fluid of specific tissue regions, such as the brain.[3][4][5] This document provides detailed application notes and a generalized protocol for conducting microdialysis experiments with **Cyprodime hydrochloride** to study its effects on neurotransmitter dynamics and to assess its pharmacokinetic profile in the brain.

Mechanism of Action

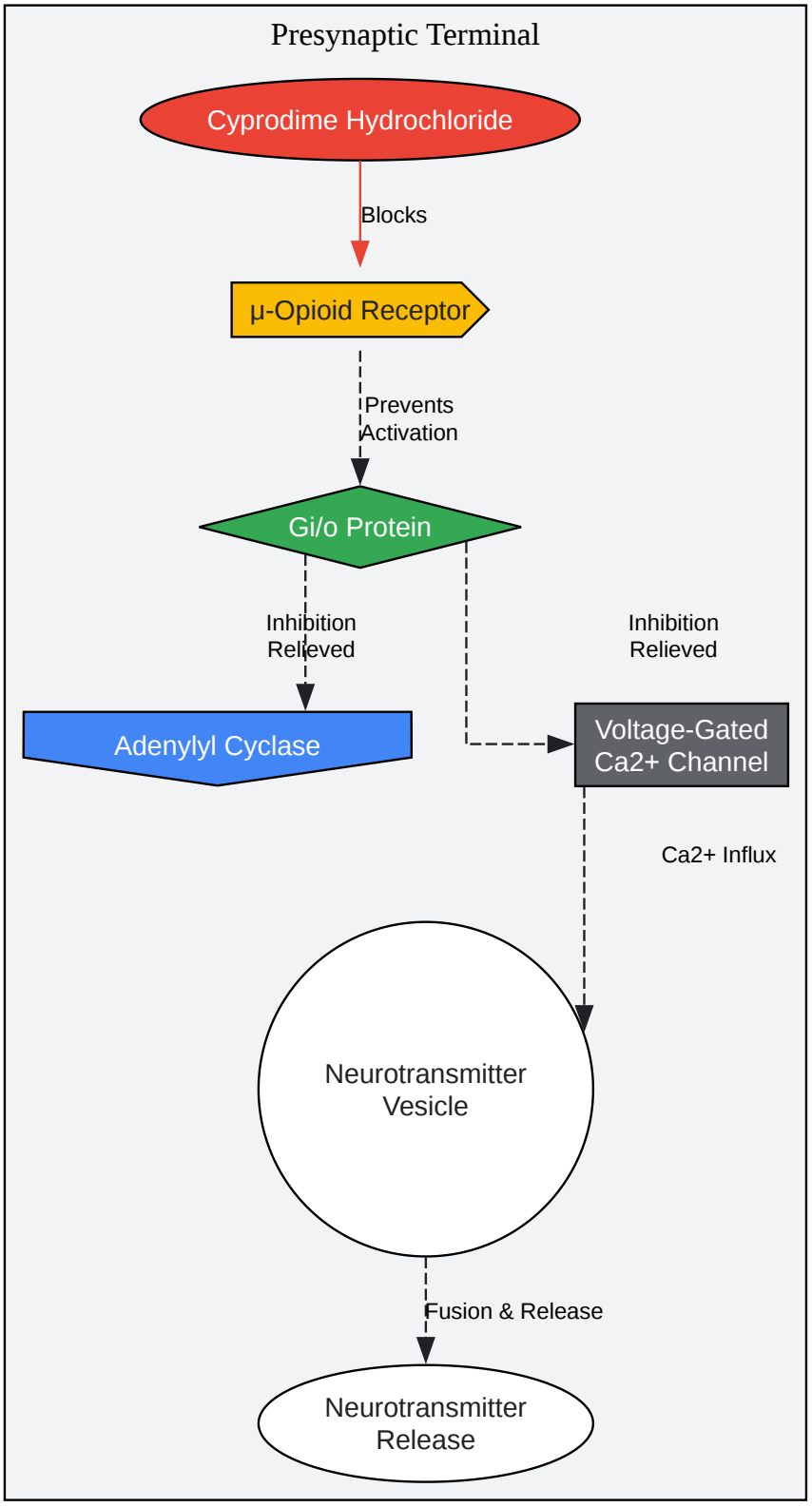
Cyprodime acts as a competitive antagonist at the μ-opioid receptor, thereby blocking the effects of endogenous opioid peptides (e.g., endorphins, enkephalins) and exogenous opioid

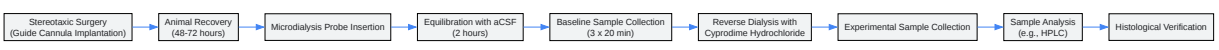
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agonists (e.g., morphine).[2][6] The μ-opioid receptor is a G-protein coupled receptor (GPCR) that, upon activation by an agonist, initiates a signaling cascade leading to neuronal inhibition.[7] By antagonizing this receptor, Cyprodime can prevent or reverse these effects.

Signaling Pathway of μ-Opioid Receptor Antagonism by Cyprodime

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References

- 1. rndsystems.com [rndsystems.com]
- 2. Cyprodime - Wikipedia [en.wikipedia.org]
- 3. In Vivo Microdialysis Method to Collect Large Extracellular Proteins from Brain Interstitial Fluid with High-molecular Weight Cut-off Probes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. In vivo microdialysis--a new approach to the analysis of neurotransmitters in the brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. In vivo Brain Microdialysis - Bülbül Autonomic Neuroscience Lab [autonomicneuroscience.akdeniz.edu.tr]
- 6. Mu-opioid receptor specific antagonist cyprodime: characterization by in vitro radioligand and [35S]GTPgammaS binding assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]

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